

Application Notes and Protocols: SP-100030 in DMSO for Stock Solutions

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Compound of Interest

Compound Name: SP-100030

Cat. No.: B15618900

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These application notes provide detailed protocols for the preparation, storage, and use of **SP-100030** stock solutions in Dimethyl Sulfoxide (DMSO). **SP-100030** is a potent dual inhibitor of the transcription factors NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) and AP-1 (activator protein-1), making it a valuable tool for research in inflammation, immunology, and oncology.

Quantitative Data Summary

The following table summarizes the key quantitative data for **SP-100030**, facilitating the preparation of stock solutions.

Parameter	Value	Reference
Molecular Weight	437.65 g/mol	[1]
Maximum Solubility in DMSO	100 mM	[1]
43.76 mg/mL	[1]	
IC ₅₀ (NF-κB)	50 nM	[2]
IC ₅₀ (AP-1)	50 nM	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SP-100030 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SP-100030** in DMSO.

Materials:

- **SP-100030** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing SP-100030:** Accurately weigh the desired amount of **SP-100030** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.38 mg of **SP-100030** (Molecular Weight: 437.65 g/mol).

- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the **SP-100030** powder. To prepare a 10 mM solution with 4.38 mg of the compound, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the **SP-100030** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[3\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

Protocol 2: Assessment of **SP-100030** Stability in DMSO

This protocol provides a general method to evaluate the stability of the **SP-100030** stock solution over time.

Materials:

- Prepared 10 mM **SP-100030** in DMSO stock solution aliquots
- High-Performance Liquid Chromatography (HPLC) system
- Appropriate HPLC column and mobile phase for **SP-100030** analysis
- -20°C and -80°C freezers
- Room temperature storage area

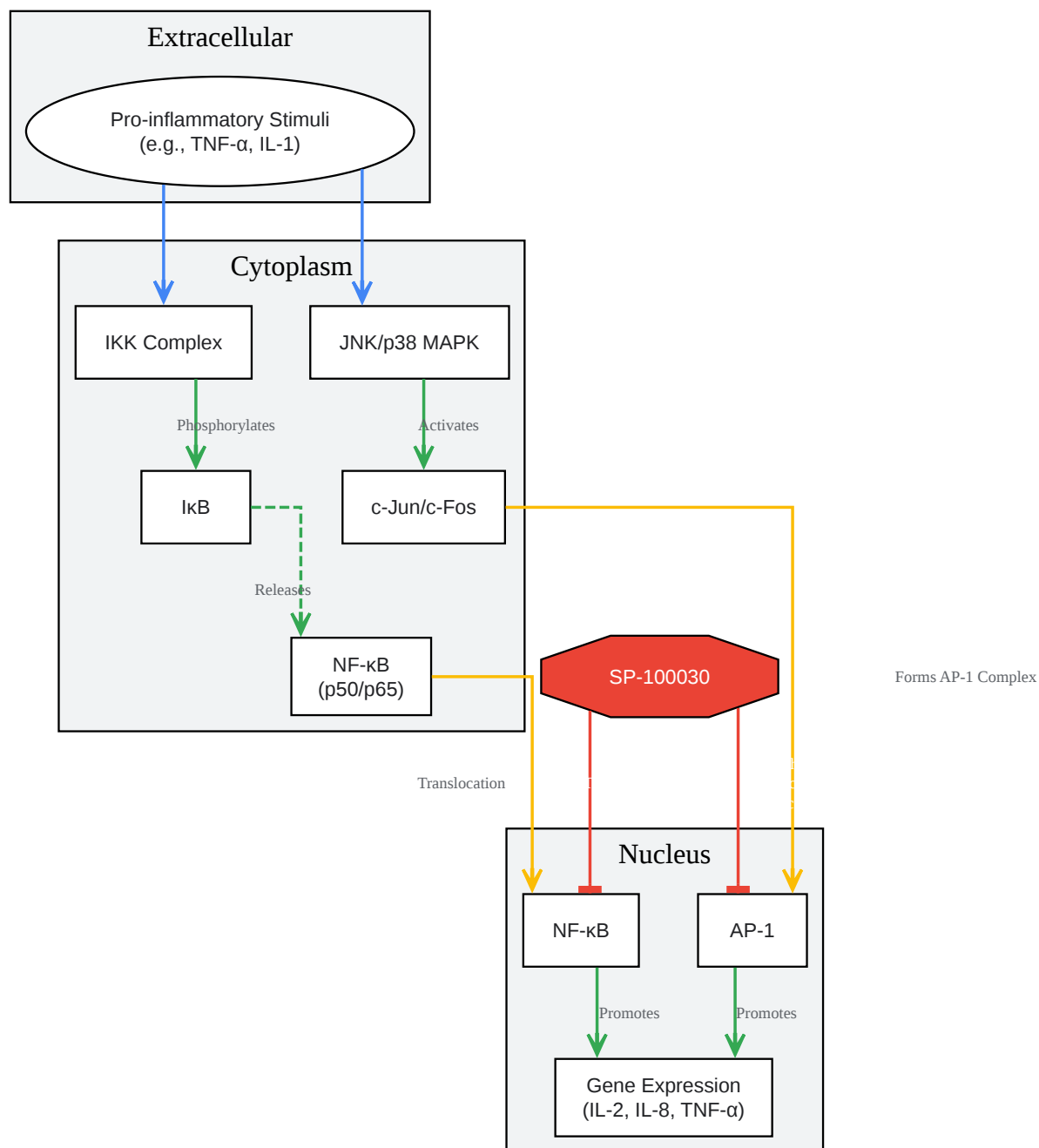
Procedure:

- Initial Analysis (Time 0): Immediately after preparation, analyze an aliquot of the stock solution by HPLC to determine the initial purity and concentration. This will serve as the baseline.

- **Storage Conditions:** Store the remaining aliquots under the desired conditions to be tested (e.g., -80°C, -20°C, 4°C, and room temperature).
- **Time-Point Analysis:** At regular intervals (e.g., 1 week, 1 month, 3 months, 6 months), retrieve an aliquot from each storage condition.
- **Thawing and Analysis:** Thaw the aliquot completely and vortex gently to ensure homogeneity. Analyze the sample by HPLC under the same conditions as the initial analysis.
- **Data Comparison:** Compare the purity and concentration of the stored samples to the baseline data. A significant decrease in the main compound peak or the appearance of degradation peaks indicates instability under those storage conditions.

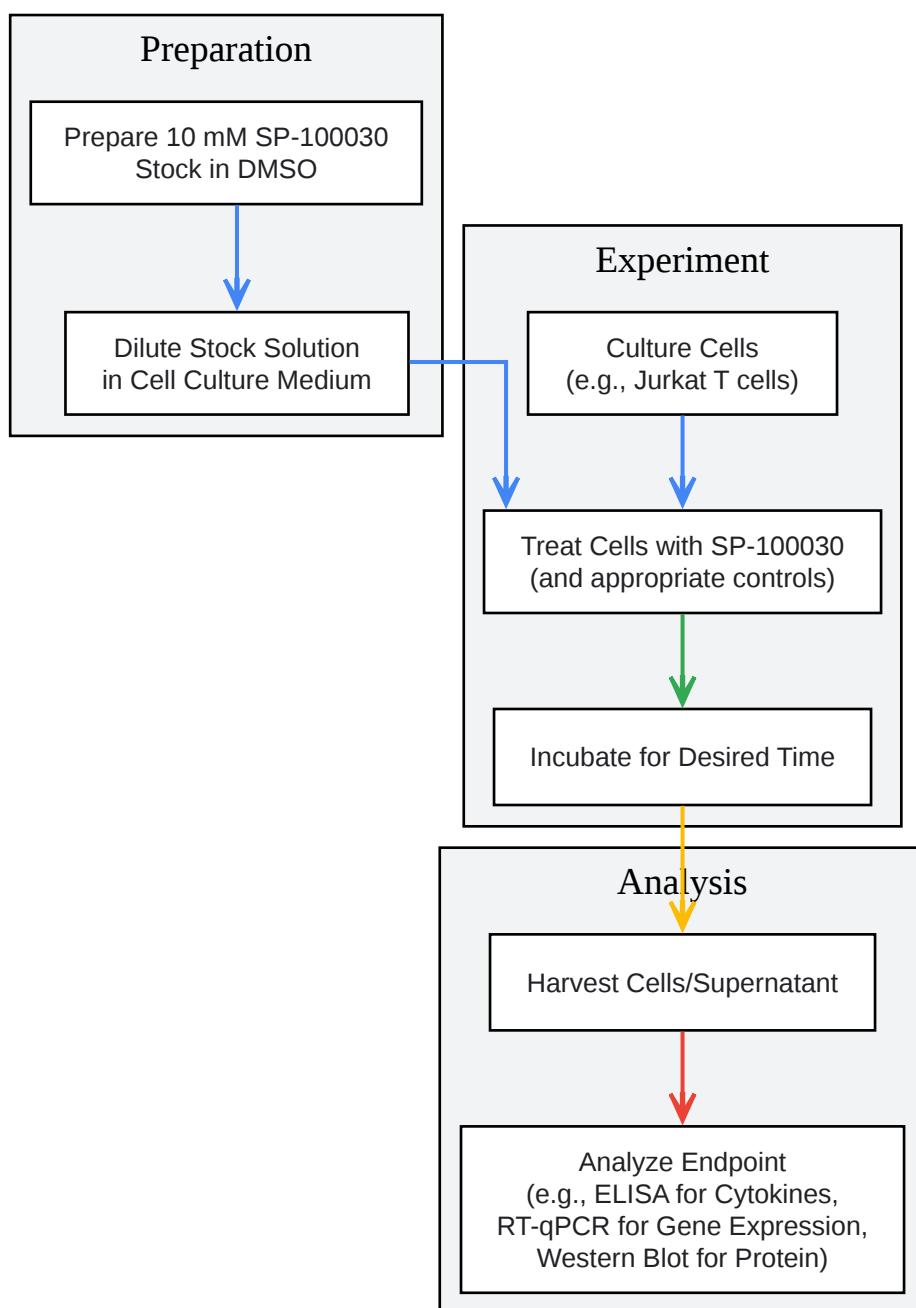
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by **SP-100030** and a typical experimental workflow for its use.



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Figure 1: Signaling pathway of **SP-100030** action.



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Figure 2: General experimental workflow for using **SP-100030**.

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References

- [1. SP 100030 | NF-κB and IκB | Tocris Bioscience \[tocris.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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